

# Application Notes: High-Temperature Dyeing of Polyester with Disperse Orange 62

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## Compound of Interest

Compound Name: Disperse orange 62

Cat. No.: B12361856

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## Introduction

**Disperse Orange 62** (C.I. 11239) is a monoazo disperse dye used for coloring polyester fibers. [1] Due to the highly crystalline and hydrophobic nature of polyester, dye penetration requires high energy, making high-temperature dyeing the preferred method for achieving deep, vibrant shades with good fastness properties.[2][3] This process, typically carried out in pressurized vessels at temperatures between 120°C and 140°C, swells the polyester fibers, allowing the non-ionic dye molecules to diffuse into the polymer matrix and establish substantivity through van der Waals forces and hydrophobic interactions.[4][5][6]

These notes provide a comprehensive protocol for the application of **Disperse Orange 62** on polyester substrates, outlining the necessary parameters, procedures, and post-treatment for optimal results.

## Physicochemical Properties of Disperse Orange 62

Property	Value	Reference
C.I. Name	Disperse Orange 62	[1]
CAS Registry No.	58051-95-9	[1]
Chemical Class	Single Azo	[1]
Molecular Formula	C <sub>25</sub> H <sub>21</sub> Cl <sub>2</sub> N <sub>5</sub> O <sub>4</sub>	[1]
Molecular Weight	526.37 g/mol	[1]
Appearance	Orange Grain/Powder	[7]

### Fastness Properties

The fastness of a dye refers to its resistance to various external factors. **Disperse Orange 62** exhibits good to excellent fastness properties on polyester, making it suitable for applications requiring high durability.

Fastness Test	Rating (ISO Scale)	Reference
Light (Xenon Arc)	6-7 (out of 8)	[7]
Washing (ISO 105-C06)	4-5 (out of 5)	[7]
Sublimation (ISO 105-P01)	5 (out of 5)	[7]
Rubbing/Crocking (Dry)	4 (out of 5)	[7]
Rubbing/Crocking (Wet)	4 (out of 5)	[7]

## Experimental Protocols

### Laboratory-Scale High-Temperature Exhaust Dyeing

This protocol details the procedure for dyeing polyester fabric in a laboratory-scale high-temperature dyeing apparatus.

Materials and Reagents:

- Polyester fabric (pre-scoured and rinsed)
- **Disperse Orange 62**
- Dispersing agent (e.g., lignosulfonate-based)
- Acetic acid (glacial)
- Sodium hydrosulfite (Sodium dithionite)
- Sodium hydroxide
- Non-ionic detergent
- Deionized water

Standard Dyeing Recipe:

Component	Concentration	Purpose
Disperse Orange 62	1.0-3.0% (o.w.f.)*	Colorant
Dispersing Agent	1.0 g/L	Prevents dye agglomeration
Acetic Acid	1.0 g/L	pH control
Liquor Ratio (M:L)	1:10	Ratio of material to liquid
pH	4.5 - 5.5	Optimal for dye uptake

\*o.w.f. = on the weight of fabric

Procedure:

- Dye Bath Preparation:
  - Prepare a paste with the required amount of **Disperse Orange 62** and an equal amount of dispersing agent.

- Add hot water (40-50°C) gradually to the paste with constant stirring to form a fine, stable dispersion.
- Fill the dyeing vessel with deionized water according to the 1:10 liquor ratio.
- Add the prepared dye dispersion and the remaining dispersing agent to the dye bath.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Dyeing Cycle:
  - Introduce the pre-wetted polyester fabric into the dye bath at 60°C.[\[4\]](#)[\[8\]](#)
  - Run for 15 minutes at 60°C to ensure even wetting and initial dye adsorption.
  - Raise the temperature to 130°C at a controlled rate of 1.5-2.0°C per minute.[\[2\]](#)
  - Hold the temperature at 130°C for 45-60 minutes, depending on the desired shade depth.  
[\[2\]](#)[\[4\]](#)[\[8\]](#)
  - Cool the dye bath down to 70°C at a rate of 2.0-2.5°C per minute.
  - Drop the dye bath.
- Rinsing:
  - Perform an overflow rinse with hot water (60-70°C) for 10 minutes.

## Reduction Clearing (Post-Treatment)

Reduction clearing is a critical step to remove unfixed dye from the fiber surface, which significantly improves wash fastness and prevents crocking.[\[10\]](#)[\[11\]](#)

Recipe:

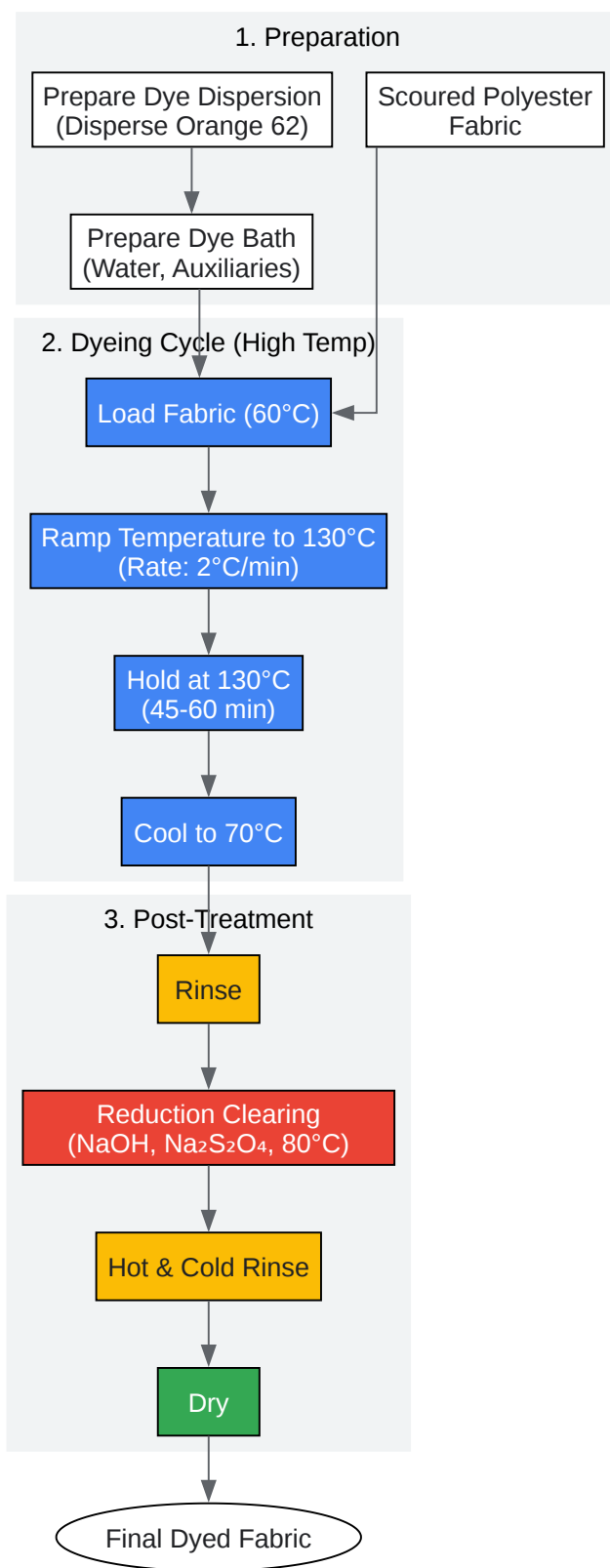
Component	Concentration
Sodium Hydrosulfite	2.0 g/L
Sodium Hydroxide	2.0 g/L
Non-ionic Detergent	1.0 g/L

#### Procedure:

- Prepare a fresh bath at 70-80°C with the specified chemicals.[\[11\]](#)[\[12\]](#)
- Treat the dyed fabric in this bath for 15-20 minutes.[\[10\]](#)[\[12\]](#)
- Drop the clearing bath.
- Rinse the fabric thoroughly with hot water (60-70°C) for 10 minutes.
- Neutralize the fabric with a cold rinse containing a small amount of acetic acid (0.5 g/L).
- Perform a final cold rinse.
- Dry the fabric at 100-120°C.

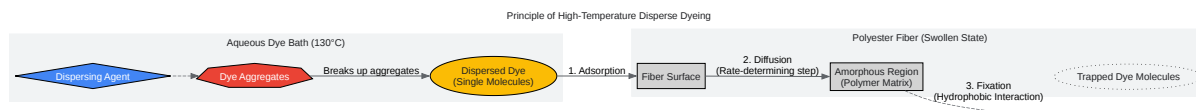
## Visualizations

The following diagrams illustrate the key processes involved in the high-temperature dyeing of polyester.



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Caption: Experimental workflow for high-temperature polyester dyeing.



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Caption: Mechanism of disperse dye uptake by polyester at high temperature.

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